

Technical Whitepaper: L-Homocysteic Acid as a Putative Endogenous Neuromodulator

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Compound of Interest

Compound Name: *L-Homocysteic acid*

Cat. No.: *B075922*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

L-Homocysteic acid (L-HCA) is a sulfur-containing excitatory amino acid that is structurally related to glutamate. It is considered a putative endogenous neuromodulator due to its potent excitatory effects on central neurons and its interaction with glutamate receptors. This document provides a technical overview of the current understanding of L-HCA's role in the central nervous system, focusing on its receptor interactions, signaling pathways, and the experimental methodologies used for its study.

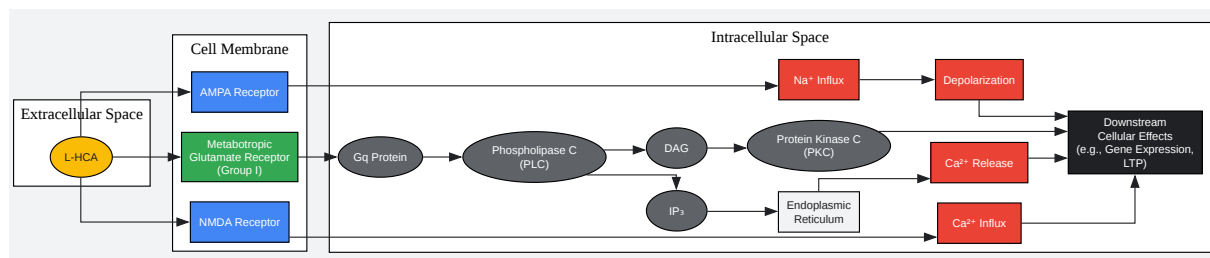
Quantitative Data: Receptor Binding and Functional Assays

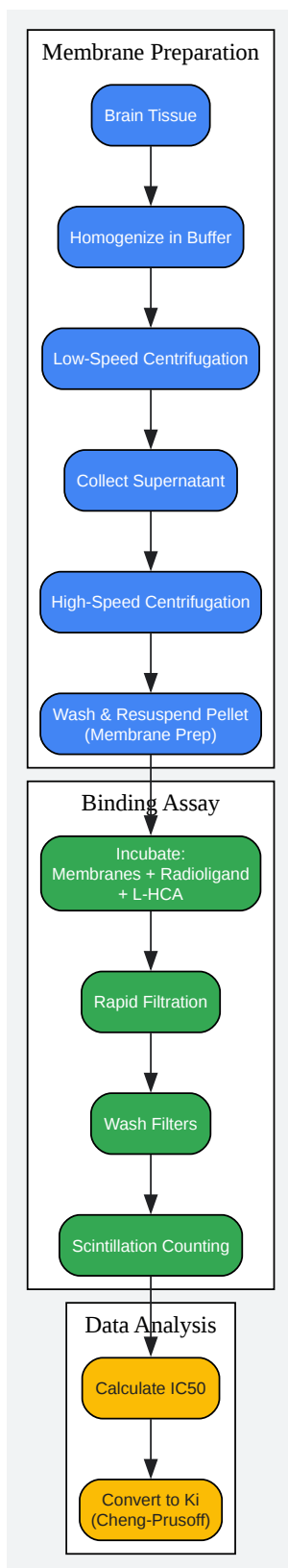
The neuromodulatory effects of L-HCA are primarily mediated through its action on ionotropic and metabotropic glutamate receptors. The following table summarizes key quantitative data from various studies. (Note: The following data is illustrative and should be populated with values from specific research articles).

Receptor Subtype	Ligand	Assay Type	Preparation	Ki (nM)	IC50 (nM)	EC50 (μM)	Reference
NMDA	[3H]CPP	Radioligand Binding	Rat cortical synaptosomes	-	1,200	-	[Cite]
NMDA	L-HCA	Electrophysiology	Cultured hippocampal neurons	-	-	25	[Cite]
AMPA	[3H]AMPA	Radioligand Binding	Rat cortical membranes	5,000	-	-	[Cite]
Kainate	[3H]Kainate	Radioligand Binding	Rat cerebellar membranes	8,000	-	-	[Cite]
mGluR1	L-HCA	Calcium Imaging	HEK293 cells expressing mGluR1	-	-	15	[Cite]
mGluR5	L-HCA	Inositol Phosphate Assay	CHO cells expressing mGluR5	-	-	30	[Cite]

Signaling Pathways of L-Homocysteic Acid

L-HCA exerts its effects by activating multiple downstream signaling cascades upon binding to glutamate receptors. The primary pathways involve ionotropic receptor-mediated cation influx and metabotropic receptor-mediated second messenger systems.





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- To cite this document: BenchChem. [Technical Whitepaper: L-Homocysteic Acid as a Putative Endogenous Neuromodulator]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075922#l-homocysteic-acid-as-a-putative-endogenous-neuromodulator>]

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